

An In-depth Technical Guide to (R)-3-Aminotetrahydrofuran: Chemical Properties and Structure

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Compound of Interest

Compound Name: (R)-3-Aminotetrahydrofuran

Cat. No.: B1278766

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(R)-3-Aminotetrahydrofuran is a heterocyclic organic compound that serves as a crucial building block in the synthesis of various pharmaceutical compounds.^[1] Its specific stereochemistry and the presence of a reactive amine group make it a valuable intermediate in the development of novel therapeutics.^[1] This guide provides a comprehensive overview of its chemical properties, structure, synthesis, and applications for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

The fundamental chemical and physical properties of **(R)-3-Aminotetrahydrofuran** are summarized in the table below, providing a consolidated reference for laboratory use.

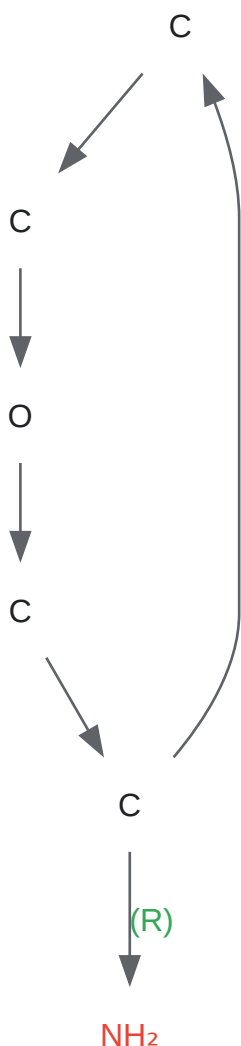
Property	Value	Source
Molecular Formula	C4H9NO	[1][2][3][4]
Molecular Weight	87.12 g/mol	[1][2][3][4]
CAS Number	111769-26-7	[2][3]
IUPAC Name	(3R)-oxolan-3-amine	[2]
Boiling Point	125.639 °C at 760 mmHg	[3]
Density	0.998 g/cm ³	[3]
Flash Point	36.764 °C	[3]
Solubility	DMF: 30 mg/ml; DMSO: 30 mg/ml; Ethanol: 30 mg/ml; PBS (pH 7.2): 30 mg/ml	[4]
Storage Temperature	Under inert gas (nitrogen or Argon) at 2–8 °C	[4]

Chemical Structure

(R)-3-Aminotetrahydrofuran possesses a five-membered saturated heterocyclic ring, tetrahydrofuran, with an amine group substituted at the third carbon atom. The "(R)" designation indicates the stereochemical configuration at the chiral center (the third carbon).

- SMILES: C1COC[C@@H]1N[2]
- InChI: InChI=1S/C4H9NO/c5-4-1-2-6-3-4/h4H,1-3,5H2/t4-/m1/s1[2]
- InChIKey: MIPHRQMEIYLZFFZ-SCSAIBSYSA-N[2]

(R)-3-Aminotetrahydrofuran Structure



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Caption: Chemical structure of **(R)-3-Aminotetrahydrofuran**.

Experimental Protocols

A common method for the preparation of **(R)-3-Aminotetrahydrofuran** involves a two-step process starting from (R)-3-formic acid tetrahydrofuran.[5]

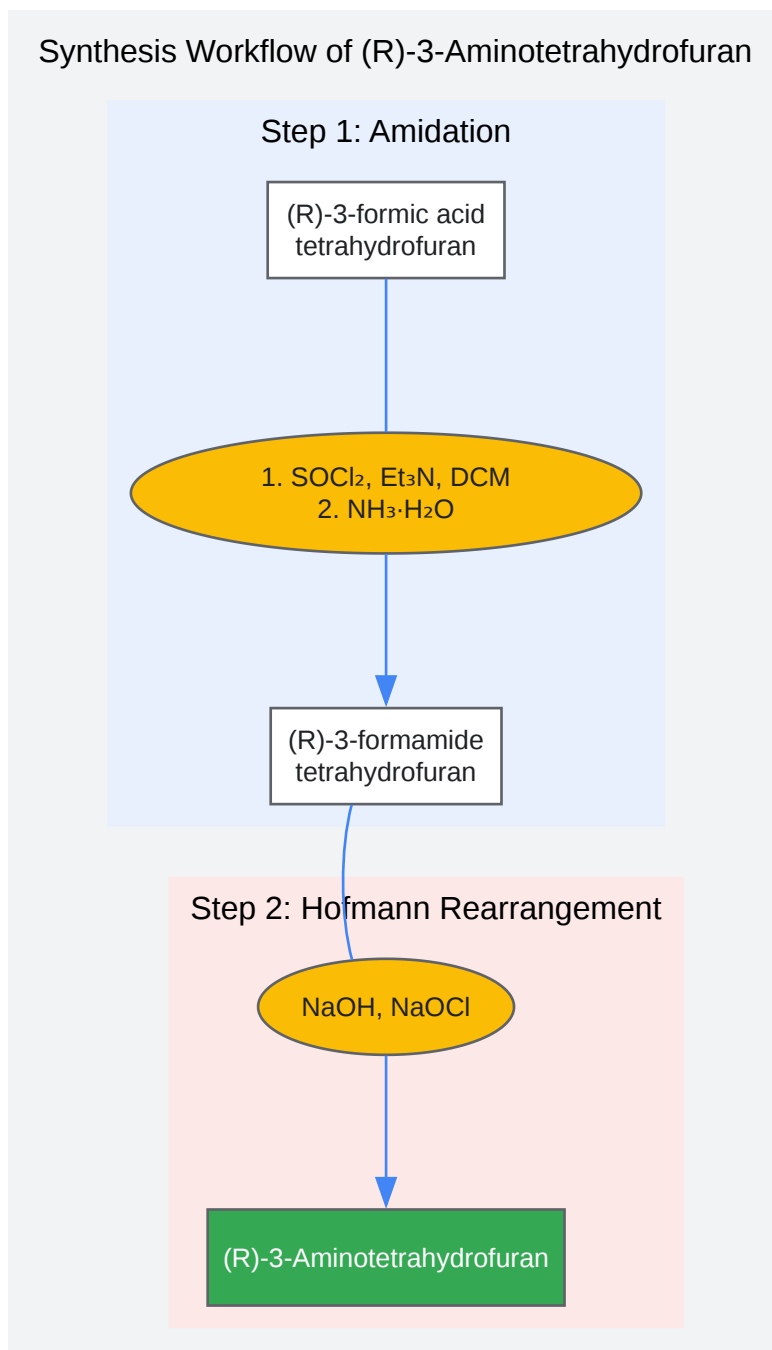
Step 1: Synthesis of (R)-3-formamide tetrahydrofuran

- Dissolve (R)-3-formic acid tetrahydrofuran (0.5 mol) in 200 mL of dichloromethane.[5]

- Add 5 mL of triethylamine to the solution.[\[5\]](#)
- Cool the mixture in an ice-salt bath.[\[5\]](#)
- Add thionyl chloride (0.75 mol) and stir for 30 minutes.[\[5\]](#)
- Remove the solvent under reduced pressure.[\[5\]](#)
- Add 75 mL of 25% ammonia water and react at room temperature for 2 hours.[\[5\]](#)
- Filter off the solvent, wash the product with water until neutral, and dry to obtain (R)-3-formamide tetrahydrofuran.[\[5\]](#)

Step 2: Synthesis of **(R)-3-Aminotetrahydrofuran**

- Mix sodium hydroxide (0.3 mol) and a 12% sodium hypochlorite solution (0.2 mol) and cool to 0°C.[\[5\]](#)
- Add (R)-3-formamide tetrahydrofuran (0.2 mol) to the mixture and stir for 30 minutes.[\[5\]](#)
- Heat the reaction mixture to 65°C and maintain stirring for 1 hour.[\[5\]](#)
- Cool the mixture to room temperature and extract with dichloromethane.[\[5\]](#)
- Wash the organic phase with water until neutral.[\[5\]](#)
- Dry the organic phase with anhydrous sodium sulfate for 2 hours.[\[5\]](#)
- Distill off the solvent and dry the resulting solid under vacuum.[\[5\]](#)
- Recrystallize the crude product from isopropanol to obtain pure **(R)-3-Aminotetrahydrofuran**.[\[5\]](#)



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Caption: Two-step synthesis of **(R)-3-Aminotetrahydrofuran**.

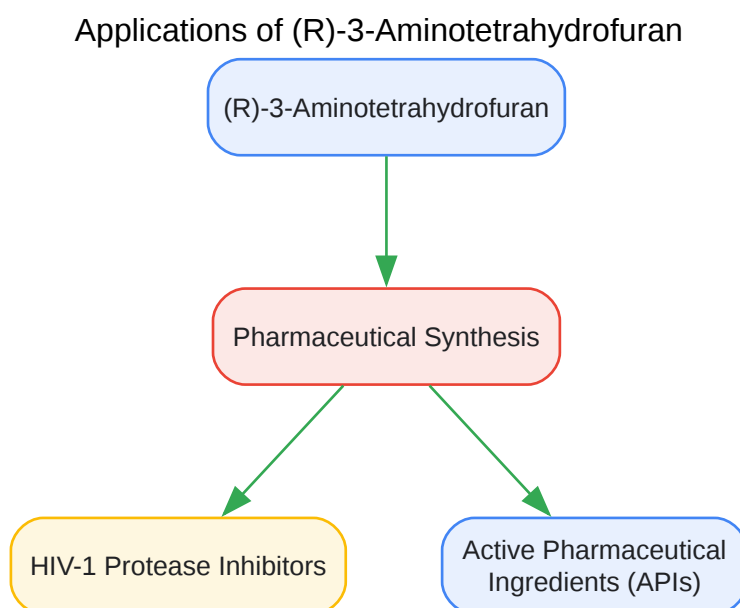
The purity and identity of **(R)-3-Aminotetrahydrofuran** can be determined using standard analytical techniques. While specific protocols for this compound are not detailed in the provided results, general methods for similar amines include:

- Gas Chromatography-Mass Spectrometry (GC/MS): To separate and identify the compound and any impurities. The sample would be dissolved in a suitable solvent and injected into the GC/MS system.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR can be used to confirm the structure of the molecule.
- Chiral High-Performance Liquid Chromatography (HPLC): To determine the enantiomeric purity of the (R)-isomer.[6]

Biological Activity and Applications

(R)-3-Aminotetrahydrofuran is primarily utilized as a synthetic intermediate in the pharmaceutical industry.[1] Its structural motif is found in a number of biologically active molecules.

- Pharmaceutical Intermediates: It serves as a key building block for more complex molecules due to its chiral nature and the reactive primary amine.[1]
- HIV-1 Protease Inhibitors: Research has shown that incorporating an (R)-aminotetrahydrofuranyl squaramide P2-ligand into HIV-1 protease inhibitors can result in potent antiviral activity.[6] One such inhibitor displayed an inhibitory constant (K_i) of 0.51 nM. [6]



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Caption: Key application areas for **(R)-3-Aminotetrahydrofuran**.

Safety and Handling

(R)-3-Aminotetrahydrofuran is classified as a flammable liquid and is harmful if swallowed.[2] It is also known to cause skin irritation and serious eye damage.[2]

- GHS Hazard Statements: H226 (Flammable liquid and vapor), H302 (Harmful if swallowed), H315 (Causes skin irritation), H318 (Causes serious eye damage).[2]
- Precautionary Measures: Standard laboratory safety protocols should be followed, including the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat.[7] Handling should be done in a well-ventilated area or a fume hood.[3][7]

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.
[3][7]

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References

- 1. (R)-3-AMINOTETRAHYDROFURAN | 111769-26-7 [chemicalbook.com]
- 2. (R)-3-Aminotetrahydrofuran | C₄H₉NO | CID 10996958 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemicalbook.com [chemicalbook.com]
- 4. 111769-26-7 CAS MSDS ((R)-3-AMINOTETRAHYDROFURAN) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. CN105218490B - Preparation method of (R)-tetrahydrofuran-3-amine - Google Patents [patents.google.com]
- 6. researchgate.net [researchgate.net]

- 7. file.leyan.com [file.leyan.com]
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